

# Evaluating the Specificity of Antibodies for Lysine 2-Hydroxyisobutyrylation: A Comparative Guide

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## Compound of Interest

Compound Name: *2-Hydroxyisobutyrate*

Cat. No.: *B1230538*

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For researchers, scientists, and drug development professionals, the precise detection of post-translational modifications (PTMs) is paramount. Lysine 2-hydroxyisobutyrylation (Khib) is a recently discovered and increasingly studied PTM implicated in a variety of cellular processes. The accuracy of these studies hinges on the specificity of the antibodies used for detection. This guide provides an objective comparison of commercially available pan-specific antibodies targeting Khib, supported by experimental data and detailed protocols to aid in the selection of the most suitable reagents for your research needs.

This guide will delve into the performance of anti-Khib antibodies from leading suppliers, presenting available data on their specificity and sensitivity across various applications. We will explore the experimental methodologies crucial for validating these antibodies, ensuring reliable and reproducible results in your investigations of the "Khib-ome."

## Performance Comparison of Commercially Available Anti-Khib Antibodies

The selection of a pan-specific antibody for a novel PTM like Khib requires careful consideration of its performance in various immunoassays. While direct head-to-head comparative studies are limited, this section compiles and presents validation data from various sources to facilitate an informed decision. The following tables summarize the available information on polyclonal and monoclonal antibodies from prominent vendors.

Table 1: Overview of Selected Commercial Anti-Khib Antibodies

Vendor	Catalog Number	Host	Clonality	Tested Applications
PTM Biolabs	PTM-1401	Rabbit	Polyclonal	WB, FC
PTM-1401RM	Rabbit	Monoclonal	WB, IHC, FC	
Thermo Fisher Scientific	PA5-112544	Rabbit	Polyclonal	WB, ICC/IF, ELISA
PA5-144342	Rabbit	Polyclonal	ELISA, ChIP	

Table 2: Application-Specific Performance and Validation Data

Vendor & Catalog No.	Application	Dilution/Concentration	Validation Notes
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